

# stability of povidone-iodine solutions under different conditions

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## Stability of Povidone-Iodine Solutions: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the critical factors influencing the stability of povidone-iodine (PVP-I) solutions. Understanding the degradation kinetics and the impact of various environmental conditions is paramount for ensuring the efficacy and safety of this widely used antiseptic. This document provides a comprehensive overview of the stability profile of PVP-I, detailed experimental protocols for its assessment, and quantitative data to support formulation and storage decisions.

## Introduction to Povidone-Iodine and its Stability

Povidone-iodine is a complex of polyvinylpyrrolidone (povidone or PVP) and iodine.<sup>[1]</sup> It is a widely utilized antiseptic due to its broad-spectrum antimicrobial activity against bacteria, fungi, protozoa, and viruses.<sup>[1]</sup> The antimicrobial efficacy of PVP-I is attributed to the release of free iodine from the povidone-iodine complex in solution.<sup>[1]</sup> The stability of these solutions is, therefore, of utmost importance, as the concentration of "available iodine" directly correlates with its germicidal properties. The degradation of povidone-iodine primarily involves the reduction of available iodine to iodide ions, which lack antiseptic activity. This process can be influenced by several factors, including temperature, light, pH, and the concentration of the solution itself.

# Factors Affecting the Stability of Povidone-Iodine Solutions

The stability of available iodine in PVP-I solutions is significantly affected by light, temperature, and the sealability of the container.[2]

## Effect of Temperature

Elevated temperatures accelerate the degradation of povidone-iodine solutions, leading to a loss of available iodine. Conversely, storage at lower temperatures enhances stability. The optimal storage condition to maintain the highest concentration of available iodine is in a closed, light-shielded container at 4°C.[2] While some studies have shown that 10% povidone-iodine can be stored at 37°C for up to six months without a significant loss of available iodine, dilute solutions are more susceptible to degradation at elevated temperatures. For instance, a 0.3% PVP-I solution showed a drop in activity below USP standards after three months at room temperature and after only one month at 40°C.[3]

## Effect of Light

Exposure to light, particularly UV light, can induce the photodegradation of povidone-iodine. This is why it is commonly recommended to store these solutions in dark or amber-colored containers to minimize light exposure.[2]

## Effect of pH

The pH of a povidone-iodine solution is a critical factor for its stability and efficacy. The effective pH range for PVP-I is generally between 1.5 and 6.5.[4] The stability of dilute PVP-I solutions has been shown to be better at a lower pH.[5]

## Effect of Concentration

There is an inverse relationship between the concentration of a povidone-iodine solution and its rate of decomposition.[3] More dilute solutions tend to be less stable and lose available iodine more rapidly than more concentrated solutions. For example, at 52°C over 14 days, a 10% PVP-I solution showed approximately 3.5% decomposition, whereas a 1% solution decomposed by 9%, and a 0.1% solution by 15%.[3]

## Effect of Packaging Material

The choice of packaging material can significantly impact the stability of dilute povidone-iodine solutions. While high-density polyethylene (HDPE) is commonly used for more concentrated solutions (e.g., 10% PVP-I), studies have shown that for dilute solutions (<5%), polyethylene terephthalate (PET) bottles provide superior stability compared to polypropylene (PP), HDPE, and even amber glass.<sup>[5]</sup> For instance, a 1.0% PVP-I solution at pH 5.5 stored at 25°C for 6 months retained 99.1% of its available iodine in a PET bottle, compared to 88.2% in a PP bottle and 86.8% in an amber glass bottle.<sup>[5]</sup> Low-density polyethylene (LDPE) has been found to be unsuitable for packaging dilute PVP-I solutions due to poor stability.<sup>[5]</sup>

## Quantitative Stability Data

The following tables summarize quantitative data on the stability of povidone-iodine solutions under various conditions.

Table 1: Stability of 0.5% Povidone-Iodine Solution After 4 Weeks

Storage Condition	Container	Available Iodine Remaining (%)
Room Temperature, Light-Unshielded	Closed	~90% (validity of 3-4 weeks)
4°C, Light-Shielded	Closed	Highest stability observed

Data adapted from a study on the stability of 0.5% povidone-iodine solution prepared from various commercial products.<sup>[2]</sup>

Table 2: Stability of Dilute Povidone-Iodine Solutions in Different Containers at 25°C (pH 5.5)

PVP-I Concentration	Container	% Available Iodine Remaining (3 months)	% Available Iodine Remaining (6 months)
1.0%	PET	>95%	99.1%
1.0%	PP	~90%	88.2%
1.0%	Amber Glass	~90%	86.8%
0.6%	PET	>95%	92.8%
0.6%	PP	~80%	76.6%
0.6%	Amber Glass	~65%	61.0%

Data derived from a study on stable pharmaceutical articles containing dilute povidone iodine formulations.[5]

Table 3: Stability of Dilute Povidone-Iodine Solutions in PET Bottles at Different Temperatures (pH 5.5)

PVP-I Concentration	Temperature	% Available Iodine Remaining (3 months)
1.0%	5°C	~100%
1.0%	25°C	>95%
1.0%	40°C	~90%
0.6%	5°C	~100%
0.6%	25°C	>95%
0.6%	40°C	~85%

Data derived from a study on stable pharmaceutical articles containing dilute povidone iodine formulations.[5]

Table 4: Degradation Rate of Povidone-Iodine Topical Solutions (10%) at 25-30°C

Product	Degradation Rate (% loss of available iodine per month)	Predicted Shelf-Life (95% confidence)
A	0.17	4 years, 10 months
B	0.53	1 year, 11 months
C	0.19	8 years, 3 months
D	0.54	2 years, 8 months
E	0.47	1 year, 11 months

Data from a long-term stability study on five commercial povidone-iodine topical solutions.[6]

## Experimental Protocols

Accurate assessment of povidone-iodine stability relies on validated analytical methods. The following are detailed protocols for the determination of available iodine and iodide ion, key indicators of PVP-I degradation.

### Determination of Available Iodine

This method is based on the redox titration of available iodine with a standardized sodium thiosulfate solution.

Reagents and Equipment:

- 0.1 N Sodium Thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) volumetric solution
- Starch indicator solution (TS)
- 400 mL beaker
- Mechanical stirrer
- Buret
- Analytical balance

**Procedure:**

- Accurately weigh approximately 5 g of the Povidone-Iodine solution into a 400-mL beaker.[\[7\]](#)
- Add 200 mL of water to the beaker.[\[7\]](#)
- Cover the beaker and stir the solution using a mechanical stirrer at room temperature for a maximum of 1 hour to ensure complete dissolution.[\[7\]](#)
- Immediately titrate the solution with 0.1 N sodium thiosulfate VS.[\[7\]](#)
- As the endpoint is approached (the solution color fades to a pale yellow), add 3 mL of starch TS. The solution will turn a deep blue color.[\[7\]](#)
- Continue the titration until the blue color disappears.[\[7\]](#)
- Perform a blank determination and make any necessary corrections.[\[7\]](#)

Calculation: Each mL of 0.1 N sodium thiosulfate is equivalent to 12.69 mg of available iodine (I).[\[7\]](#)

## Determination of Iodide Ion

The determination of iodide ion content is crucial as it represents the primary degradation product of available iodine.

**Reagents and Equipment:**

- Sodium bisulfite test solution (TS)
- 0.1 N Silver Nitrate ( $\text{AgNO}_3$ ) volumetric solution
- Nitric Acid ( $\text{HNO}_3$ )
- 0.1 N Ammonium Thiocyanate ( $\text{NH}_4\text{SCN}$ ) volumetric solution
- Ferric Ammonium Sulfate indicator solution (TS)
- 250 mL conical flask

- Buret
- Analytical balance

Procedure for Total Iodine Determination:

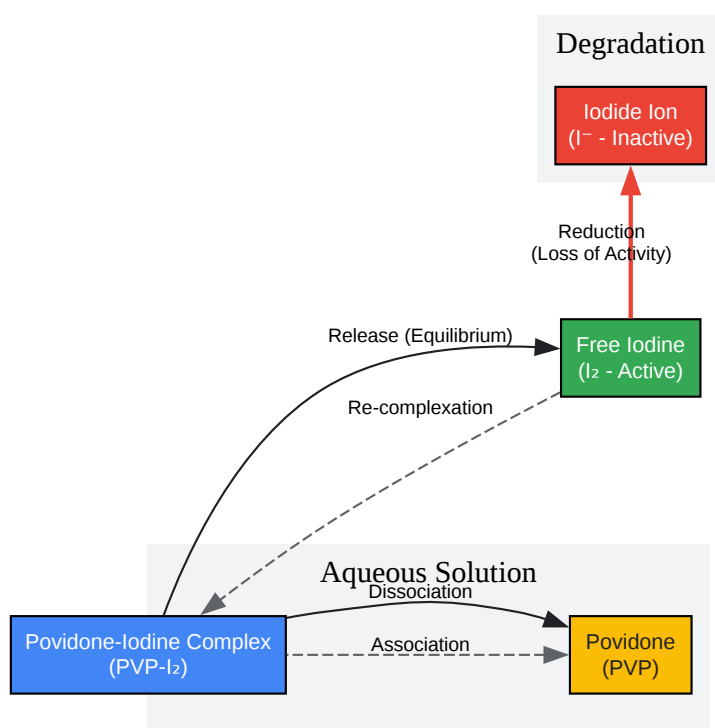
- Accurately weigh approximately 500 mg of the Povidone-Iodine solution and dissolve it in 100 mL of water in a 250-mL conical flask.[\[7\]](#)
- Add sodium bisulfite TS dropwise until the color of iodine has completely disappeared.[\[7\]](#)
- Add 25.0 mL of 0.1 N silver nitrate VS and 10 mL of nitric acid, then mix.[\[7\]](#)
- Titrate the excess silver nitrate with 0.1 N ammonium thiocyanate VS, using ferric ammonium sulfate TS as the indicator, until a persistent reddish-brown color is observed.[\[7\]](#)
- Perform a blank determination.[\[7\]](#)

Calculation of Total Iodine: Each mL of 0.1 N silver nitrate is equivalent to 12.69 mg of total iodine (I).[\[7\]](#)

Calculation of Iodide Ion: Subtract the percentage of available iodine (determined in section 4.1) from the percentage of total iodine (both calculated on a dried basis) to obtain the percentage of iodide ion.[\[7\]](#)

## Visualizations

### Povidone-Iodine Equilibrium and Degradation Pathway







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